

An In-Depth Technical Guide to Ethyl 3-hydroxy-3-methylbutanoate-d6

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Compound of Interest

Compound Name: *Ethyl 3-hydroxy-3-methylbutanoate-d6*

Cat. No.: *B15556995*

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Introduction

Ethyl 3-hydroxy-3-methylbutanoate-d6 is the deuterium-labeled form of ethyl 3-hydroxy-3-methylbutanoate. Deuterated compounds are valuable tools in pharmaceutical research and development, primarily utilized as internal standards for quantitative analysis by nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry (MS) due to their similar chemical properties to the parent compound but distinct mass.^[1] This guide provides a comprehensive overview of the chemical properties, synthesis, and analytical applications of **Ethyl 3-hydroxy-3-methylbutanoate-d6**.

Chemical and Physical Properties

The chemical and physical properties of **Ethyl 3-hydroxy-3-methylbutanoate-d6** are summarized in the table below. For comparison, the properties of the non-deuterated analogue, Ethyl 3-hydroxy-3-methylbutanoate, are also included.

Property	Ethyl 3-hydroxy-3-methylbutanoate-d6	Ethyl 3-hydroxy-3-methylbutanoate
Molecular Formula	C ₇ H ₈ D ₆ O ₃ [2]	C ₇ H ₁₄ O ₃ [3]
Molecular Weight	152.22 g/mol	146.18 g/mol [3]
CAS Number	30385-86-5[2]	18267-36-2[3]
Appearance	No data available	Colorless liquid
Boiling Point	215.7 ± 13.0 °C at 760 mmHg[2]	170 °C[4]
Density	1.0 ± 0.1 g/cm ³ [2]	No data available
Flash Point	83.8 ± 12.6 °C[2]	64 °C[4]
Refractive Index	1.434[2]	No data available
Solubility	No data available	Soluble in water[4]
Melting Point	No data available	No data available

Synthesis

A potential synthetic route to **Ethyl 3-hydroxy-3-methylbutanoate-d6** is through the Reformatsky reaction, a well-established method for the formation of β-hydroxy esters. This reaction involves the treatment of an α-halo ester with an aldehyde or ketone in the presence of zinc metal.[5]

A plausible synthesis for the deuterated compound would involve the reaction of ethyl bromoacetate with deuterated acetone (acetone-d6) in the presence of activated zinc, followed by an acidic workup.

A proposed synthesis workflow for **Ethyl 3-hydroxy-3-methylbutanoate-d6**.

Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

Ethyl 3-hydroxy-3-methylbutanoate-d6 is an excellent internal standard for the quantification of its non-deuterated analogue in various matrices. The following is a general protocol that can be adapted for specific applications.

1. Sample Preparation:

- To a known volume or weight of the sample, add a precise amount of **Ethyl 3-hydroxy-3-methylbutanoate-d6** solution of known concentration.
- Perform a liquid-liquid or solid-phase extraction to isolate the analyte and internal standard.
- Concentrate the extract to a suitable volume for GC-MS analysis.

2. GC-MS Parameters (Example):

- Column: A nonpolar column, such as one with a dimethylpolysiloxane stationary phase, is often suitable.[6]
- Injector Temperature: 250 °C
- Oven Program: Start at 50 °C, hold for 2 minutes, then ramp to 250 °C at 10 °C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Detector: Electron Ionization (EI) mode.
- Scan Range: m/z 40-200.
- Selected Ion Monitoring (SIM): Monitor characteristic ions for both the analyte and the deuterated internal standard to enhance sensitivity and selectivity. For ethyl esters, ions such as m/z 88 and 101 can be monitored.[7]

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References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. Ethyl 3-hydroxy-3-methylbutanoate | CAS#:30385-86-5 | Chemsrce \[chemsrc.com\]](#)
- [3. chemeo.com \[chemeo.com\]](#)
- [4. WERCS Studio - Application Error \[assets.thermofisher.com\]](#)
- [5. Reformatsky Reaction | Thermo Fisher Scientific - JP \[thermofisher.com\]](#)
- [6. Rapid, accurate, and sensitive fatty acid ethyl ester determination by gas chromatography-mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. Application of ethyl esters and d3-methyl esters as internal standards for the gas chromatographic quantification of transesterified fatty acid methyl esters in food - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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